

# Thermophysical and thermochemical data for 2,2,3,5,5-Pentamethylhexane.

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## Compound of Interest

Compound Name: 2,2,3,5,5-Pentamethylhexane

Cat. No.: B14715668

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An In-depth Technical Guide on the Thermophysical and Thermochemical Data of **2,2,3,5,5-Pentamethylhexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critically evaluated thermophysical and thermochemical data for **2,2,3,5,5-Pentamethylhexane**. The information is compiled from authoritative sources, including the National Institute of Standards and Technology (NIST) / Thermodynamics Research Center (TRC) Web Thermo Tables (WTT) and the NIST Chemistry WebBook.<sup>[1][2][3]</sup> This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields requiring precise data on this compound.

## Compound Identification

IUPAC Name	2,2,3,5,5-Pentamethylhexane
CAS Registry Number	14739-73-2 <sup>[2][3]</sup>
Chemical Formula	C <sub>11</sub> H <sub>24</sub> <sup>[2][3]</sup>
Molecular Weight	156.3083 g/mol <sup>[2][3]</sup>
IUPAC Standard InChI	InChI=1S/C11H24/c1-9(11(5,6)7)8-10(2,3)4/h9H,8H2,1-7H3 <sup>[2][3]</sup>
IUPAC Standard InChIKey	UKYAYXXQXKPIBL-UHFFFAOYSA-N <sup>[2][3]</sup>

## Thermophysical Data

The following tables summarize the key thermophysical properties of **2,2,3,5,5-Pentamethylhexane**. The data has been critically evaluated by NIST/TRC.[\[1\]](#)

Table 2.1: Phase Change and Critical Properties

Property	Value	Units
Normal Boiling Temperature	437.4 - 439.2	K <a href="#">[3]</a>
Critical Temperature	Data available in NIST/TRC WTT	K <a href="#">[1]</a>
Critical Pressure	Data available in NIST/TRC WTT	kPa <a href="#">[1]</a>
Critical Density	Data available in NIST/TRC WTT	mol/dm <sup>3</sup> <a href="#">[1]</a>

Table 2.2: Temperature-Dependent Properties

Property	Temperature Range (K)	Phase
Density	190 - 620.1	Liquid in equilibrium with Gas <a href="#">[1]</a>
Enthalpy of Vaporization	Data available in NIST/TRC WTT	Liquid to Gas <a href="#">[1]</a>
Heat Capacity at Saturation Pressure	Data available in NIST/TRC WTT	Liquid in equilibrium with Gas <a href="#">[1]</a>
Viscosity	270 - 620	Liquid in equilibrium with Gas <a href="#">[1]</a>
Thermal Conductivity	200 - 550	Liquid in equilibrium with Gas <a href="#">[1]</a>

## Thermochemical Data

Thermochemical data for **2,2,3,5,5-Pentamethylhexane** is available through the NIST/TRC Web Thermo Tables.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 3.1: Enthalpy and Entropy

Property	Temperature Range (K)	Phase
Enthalpy	250 - 607.698	Liquid in equilibrium with Gas <a href="#">[1]</a>
Enthalpy	200 - 1000	Ideal Gas <a href="#">[1]</a>
Entropy	250 - 607.698	Liquid in equilibrium with Gas <a href="#">[1]</a>
Entropy	200 - 1000	Ideal Gas <a href="#">[1]</a>

## Experimental Protocols

The following sections describe the general experimental methodologies used to determine the thermophysical and thermochemical properties of organic compounds like **2,2,3,5,5-Pentamethylhexane**.

### Determination of Boiling Point

The boiling point of an organic liquid is typically determined using methods such as the Thiele tube method or by distillation.[\[4\]](#)

- Thiele Tube Method: A small amount of the liquid is placed in a fusion tube with an inverted, sealed-end capillary tube. The setup is attached to a thermometer and heated in a Thiele tube containing oil to ensure uniform heating. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.[\[1\]](#)
- Distillation Method: The sample is heated in a distilling flask, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured.[\[4\]](#) This temperature, which remains constant during the distillation of a pure substance, is the boiling point.[\[5\]](#)

## Determination of Critical Temperature and Pressure

The critical point of a substance can be determined by observing the disappearance of the meniscus separating the liquid and vapor phases.

- Sealed-Tube Method: A sample of the liquid is sealed in an evacuated, transparent tube. The tube is heated, and the temperature and pressure are monitored. The critical temperature is the temperature at which the meniscus disappears.<sup>[6]</sup> The critical pressure is the pressure at that temperature.<sup>[6][7]</sup>

## Determination of Density

The density of a liquid can be measured using several techniques.

- Pycnometer Method: A pycnometer, a flask with a precisely known volume, is weighed empty, then filled with the liquid and weighed again. The density is calculated from the mass of the liquid and the known volume of the pycnometer.<sup>[8]</sup>
- Hydrometer Method: A hydrometer is floated in the liquid. The density is read directly from the calibrated scale on the hydrometer stem at the point where the liquid surface meets it.<sup>[9]</sup>
- Buoyancy Method (Archimedes' Principle): A sinker of known volume is weighed in air and then submerged in the liquid. The apparent loss in weight is equal to the weight of the displaced liquid. The density of the liquid can be calculated from the volume of the sinker and the mass of the displaced liquid.<sup>[8]</sup>

## Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined calorimetrically.

- Vaporization Calorimetry: A known amount of the liquid is vaporized at a constant temperature, and the heat required for the vaporization is measured directly.<sup>[10][11]</sup>
- Condensation Calorimetry: A known amount of the vapor is condensed, and the heat released during condensation is measured.<sup>[12]</sup>

## Determination of Heat Capacity

The heat capacity of a liquid is typically measured using a calorimeter.

- Adiabatic Calorimetry: A known quantity of heat is added to a known mass of the liquid in an insulated container (calorimeter), and the resulting temperature change is measured. The heat capacity is calculated from the heat input, mass, and temperature change.
- Differential Scanning Calorimetry (DSC): The sample and a reference material are heated at a constant rate, and the difference in heat flow required to maintain them at the same temperature is measured. This difference is proportional to the heat capacity of the sample.  
[\[13\]](#)

## Determination of Viscosity

The viscosity of a liquid can be determined using various types of viscometers.

- Capillary Viscometer: The time it takes for a known volume of liquid to flow through a capillary tube of known dimensions under a known pressure differential is measured. The viscosity is calculated using the Hagen-Poiseuille equation.[\[3\]](#)[\[14\]](#)
- Rotational Viscometer: The torque required to rotate a spindle immersed in the liquid at a constant angular velocity is measured. The viscosity is proportional to the measured torque.  
[\[3\]](#)[\[15\]](#)[\[16\]](#)
- Falling Sphere Viscometer: The time it takes for a sphere of known size and density to fall through the liquid under the influence of gravity is measured. The viscosity is calculated using Stokes' law.[\[3\]](#)[\[15\]](#)[\[17\]](#)

## Determination of Thermal Conductivity

The thermal conductivity of a liquid can be measured using steady-state or transient methods.

- Transient Hot Wire Method: A thin platinum wire immersed in the liquid is heated by a step voltage, and the resulting transient temperature rise of the wire is measured. The thermal conductivity of the liquid is determined from the rate of temperature rise.[\[18\]](#)
- Steady-State Guarded Hot Plate Method: A sample of the liquid is placed between a heated plate and a cooled plate, and the heat flow and temperature gradient across the liquid are

measured once a steady state is reached. The thermal conductivity is calculated using Fourier's law of heat conduction.

## Determination of Enthalpy of Formation

The standard enthalpy of formation of an organic compound is typically determined from its enthalpy of combustion.

- Bomb Calorimetry: A known mass of the compound is completely burned in a constant-volume container (a "bomb") filled with excess oxygen. The heat released during the combustion is measured. The enthalpy of combustion is then used to calculate the enthalpy of formation using Hess's law.[\[19\]](#)

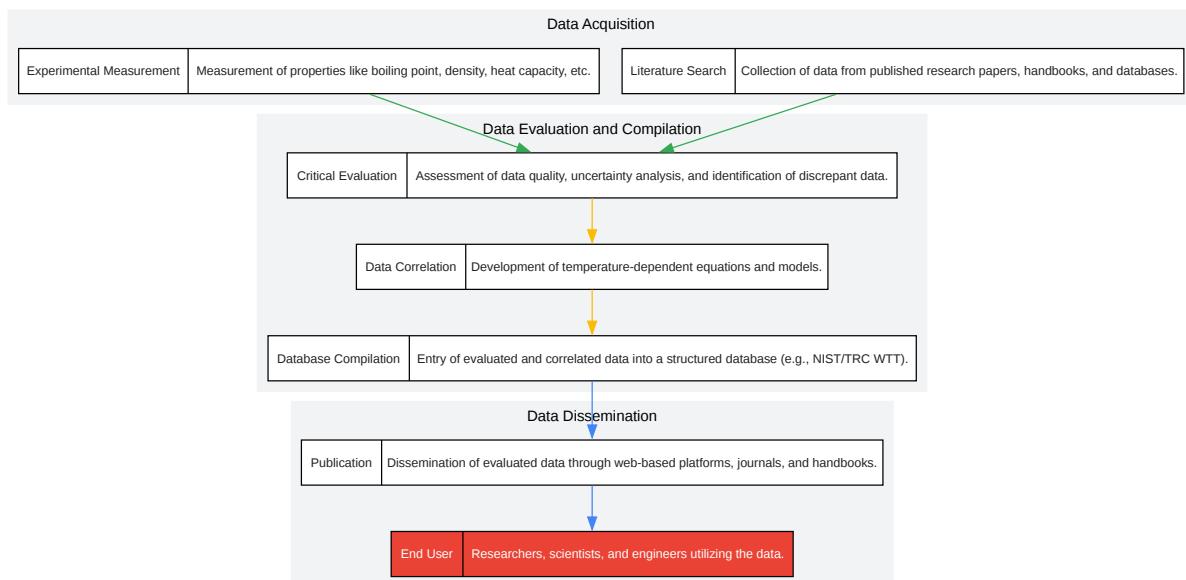
## Determination of Entropy

The absolute entropy of a substance is determined by measuring its heat capacity as a function of temperature from close to absolute zero.

- Calorimetric Method: The heat capacity of the substance is measured at various temperatures starting from a very low temperature. The entropy at a given temperature is then calculated by integrating the heat capacity divided by the temperature from 0 K to the desired temperature, accounting for the entropy changes at any phase transitions.[\[20\]](#)[\[21\]](#)

## Data Acquisition and Evaluation Workflow

The following diagram illustrates the general workflow for the acquisition and critical evaluation of thermophysical and thermochemical data, such as that provided by the NIST/TRC databases.

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### Workflow for Thermophysical and Thermochemical Data.

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